Technical Guide: Mass Spectrometry Fragmentation of N-(4-dimethylaminobutyl)formamide

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Compound of Interest

Compound Name:	*N-(4-dimethylaminobutyl)formamide*
Cat. No.:	*B8285089*

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Executive Summary & Compound Profile

N-(4-dimethylaminobutyl)formamide ($C_7H_{16}N_2O$) is a bifunctional molecule containing a terminal formamide group and a tertiary dimethylamine moiety separated by a butyl chain. In drug development, it frequently appears as a "formyl-impurity" in the synthesis of APIs containing dimethylaminobutyl chains (e.g., antihistamines, antimuscarinics) or as a reaction byproduct of DMF/DMAC.

- Exact Mass: 144.1263 Da
- Protonated Precursor $[M+H]^+$: 145.1335 m/z
- Key Analytical Challenge: Distinguishing the formyl-isomer from oxidative metabolites (N-oxides) or structural amide isomers (e.g., N,N-dimethylvaleramide).

Experimental Configuration (Protocol)

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To replicate the fragmentation data described below, the following ESI-MS/MS parameters are recommended. This protocol ensures the generation of diagnostic ions required for structural elucidation.

Methodology: LC-ESI-MS/MS

- Ionization Source: Electrospray Ionization (ESI), Positive Mode.
- Analyzer: Q-TOF or Orbitrap (High Resolution required for isomer differentiation).
- Direct Infusion: 5 µL/min (in 50:50 MeOH:H_2O + 0.1% Formic Acid).
- Collision Energy (CE): Stepped CE (15, 30, 45 eV) to capture both labile amine fragments and stable backbone cleavages.

Parameter	Setting	Causality
Capillary Voltage	3.0 - 3.5 kV	Sufficient for ionization without in-source fragmentation of the labile formyl bond.
Cone Voltage	20 V	Minimizes "in-source" loss of CO (28 Da), preserving the $[M+H]^+$ parent.
Desolvation Temp	350°C	Ensures complete vaporization of the butyl chain, preventing droplet noise.
Collision Gas	Argon / Nitrogen	Argon is preferred for cleaner distinct fragmentation of the aliphatic chain.

Fragmentation Mechanism & Pathway Analysis

The fragmentation of $[M+H]^+$ (m/z 145) is driven by two competing charge stabilization sites: the basic tertiary amine nitrogen and the amide oxygen.

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Primary Pathway: Charge Retention on Tertiary Amine (Alpha-Cleavage)

The most abundant fragment (Base Peak) arises from the high proton affinity of the dimethylamino group.

- Mechanism: Inductive cleavage or alpha-cleavage relative to the tertiary nitrogen.
- Fragment:m/z 58.06

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- Significance: This ion is the "fingerprint" of the dimethylamino-alkyl tail. It confirms the presence of the N,N-dimethyl group but does not confirm the formyl head.

Secondary Pathway: Formamide Diagnostic Loss

The formamide group provides the structural specificity.

- Mechanism: Neutral loss of Carbon Monoxide (CO).
- Fragment:m/z 117.14

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- Significance: This transition (145 → 117) is diagnostic for N-formyl groups. It distinguishes this compound from acetamides (which lose ketene, 42 Da) or primary amides (which lose NH_3, 17 Da).

Tertiary Pathway: McLafferty-Type Rearrangement

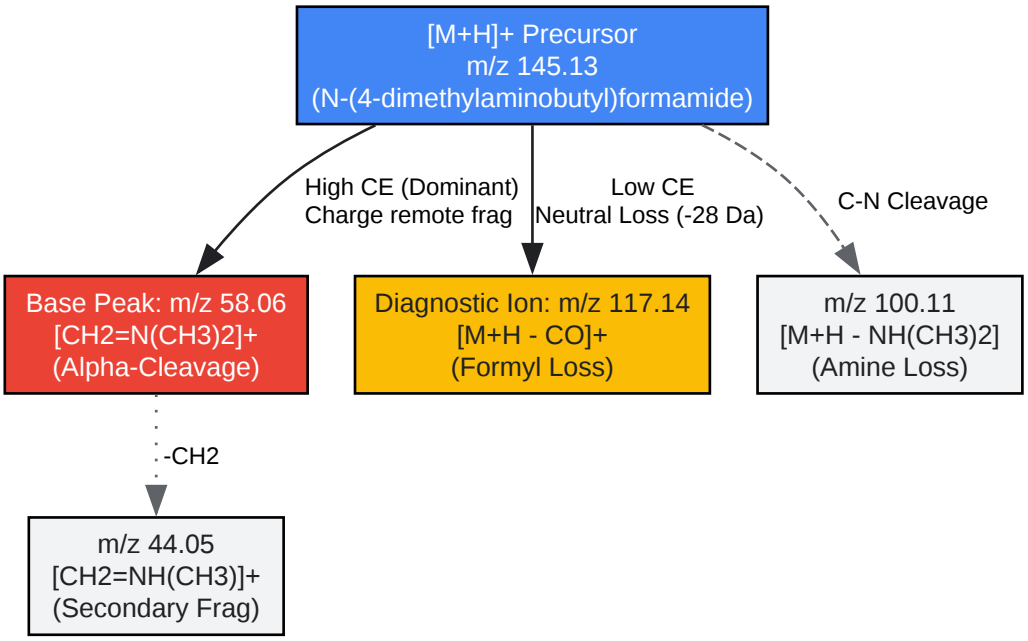
- Mechanism: Hydrogen transfer from the

  -carbon (relative to the formyl group) to the formyl oxygen, followed by cleavage.
- Fragment:m/z 44.05

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- Note: Often observed as a secondary fragment of the m/z 58 ion.

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Visualization: Fragmentation Tree (DOT Diagram)



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Caption: ESI-MS/MS fragmentation tree for **N-(4-dimethylaminobutyl)formamide** showing the competition between amine-directed alpha-cleavage (m/z 58) and formyl-specific neutral loss (m/z 117).

Comparative Performance Guide

This section objectively compares the mass spectral signature of **N-(4-dimethylaminobutyl)formamide** against its most common "alternatives" (isomers and related impurities).

Comparison: Target vs. Isomer vs. Impurity

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Feature	Target Compound**(N-Formyl Derivative)**	Alternative 1: Isomer**(N,N-Dimethylvaleramide)**	Alternative 2: Impurity**(Deformylated Amine)**
Structure	H-CO-NH-$(CH_2)_4$-NMe_2	H_2N-CO-$(CH_2)_4$-NMe_2	H_2N-$(CH_2)_4$-NMe_2
Precursor (m/z)	145.13	145.13	117.14
Diagnostic Loss	-28 Da (CO)Yields m/z 117	-17 Da (NH_3)Yields m/z 128	-17 Da (NH_3)Yields m/z 100
Base Peak	m/z 58 (Dimethylamine)	m/z 58 (Dimethylamine)	m/z 58 (Dimethylamine)
Differentiation	Presence of m/z 117 confirmed in MS2.[1][2][3]	Absence of m/z 117; Presence of m/z 128.	Parent ion shift (117 vs 145).
Retention Time	Moderate (Amide polar)	High (Primary amide H-bonding)	Low (Free amine, very polar)

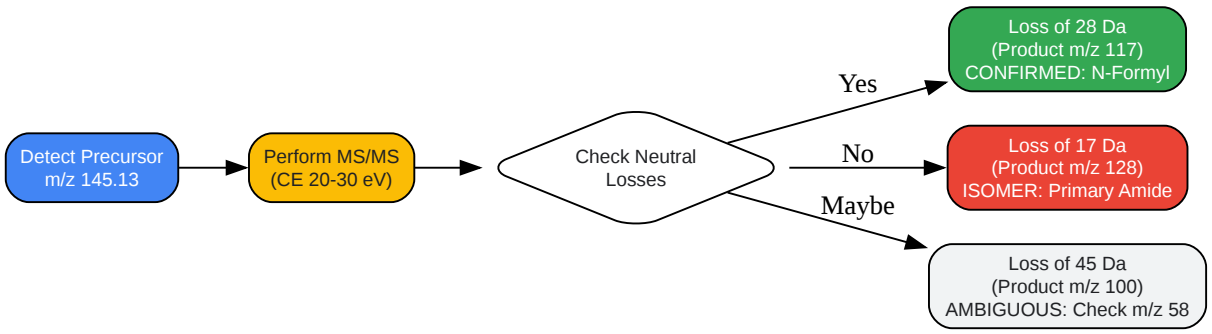
Why This Matters:

- Vs. Isomer: Both have the same mass (145). You cannot distinguish them by MS1 (survey scan) alone. You must look for the neutral loss of CO (28 Da) in MS2 to confirm the formyl group.
- Vs. Impurity: The deformylated amine (m/z 117) is often the starting material. If you see m/z 117 in the MS1 spectrum, it is the impurity. If you see m/z 117 only in the MS2 spectrum of m/z 145, it is the formyl fragment.

Workflow for Identification

To confirm the identity of this compound in a complex matrix (e.g., plasma or reaction mixture), follow this logic gate.

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Caption: Logic gate for distinguishing **N-(4-dimethylaminobutyl)formamide** from isobaric interferences using MS/MS neutral loss scanning.

References

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Sources

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